

Application Notes and Protocols: Preparation of BM-1074 Stock Solution in DMSO

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Compound of Interest

Compound Name: BM-1074

Cat. No.: B591238

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This document provides a detailed protocol for the preparation of a stock solution of **BM-1074** using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol will ensure the accurate and consistent preparation of **BM-1074** for use in various experimental settings.

Introduction

BM-1074 is a potent Bcl-2/Bcl-xL inhibitor, a class of molecules with significant interest in cancer research and drug development. Proper preparation of stock solutions is a critical first step for in vitro and in vivo studies to ensure accurate dosing and reproducible results. DMSO is a common polar aprotic solvent used for dissolving a wide range of small molecules.^{[1][2][3][4]} This protocol outlines the necessary steps for safely handling and accurately preparing a **BM-1074** stock solution.

Physicochemical Data and Reagents

Accurate preparation of the stock solution relies on the precise molecular weight of the compound. The quality of the solvent is also critical for the stability and solubility of the stock solution.

Parameter	Value	Source
BM-1074 Molecular Weight	1013.68 g/mol	[5][6]
BM-1074 Appearance	Solid powder	[5]
BM-1074 Solubility	Soluble in DMSO	[5]
Solvent	Dimethyl Sulfoxide (DMSO), Anhydrous, ≥99.7%	
CAS Number (BM-1074)	1391108-10-3	[5]

Experimental Protocol: Preparation of a 10 mM BM-1074 Stock Solution

This protocol provides instructions for preparing a 10 mM stock solution of **BM-1074**. The required amounts can be scaled as needed for different desired concentrations or volumes.

3.1. Materials and Equipment

- **BM-1074** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

3.2. Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.

- Wear appropriate PPE to avoid skin and eye contact with **BM-1074** and DMSO.
- Consult the Safety Data Sheet (SDS) for both **BM-1074** and DMSO before handling.

3.3. Step-by-Step Procedure

- Equilibration: Allow the vial of **BM-1074** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube or amber glass vial on an analytical balance. Carefully weigh the desired amount of **BM-1074** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 1.014 mg of **BM-1074**.
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 1013.68 \text{ g/mol} \times 1000 \text{ mg/g} = 10.14 \text{ mg}$ (for 1 mL of 10 mM solution)
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the vial containing the **BM-1074** powder. To prepare a 10 mM solution with 10.14 mg of **BM-1074**, add 1 mL of DMSO.
- Dissolution: Cap the vial securely and vortex thoroughly for 1-2 minutes until the **BM-1074** is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming in a 37°C water bath can aid in dissolution if necessary, but avoid excessive heat.
- Labeling: Clearly label the vial with the compound name (**BM-1074**), concentration (10 mM in DMSO), date of preparation, and your initials.

Storage and Stability

Proper storage is crucial to maintain the integrity of the **BM-1074** stock solution.

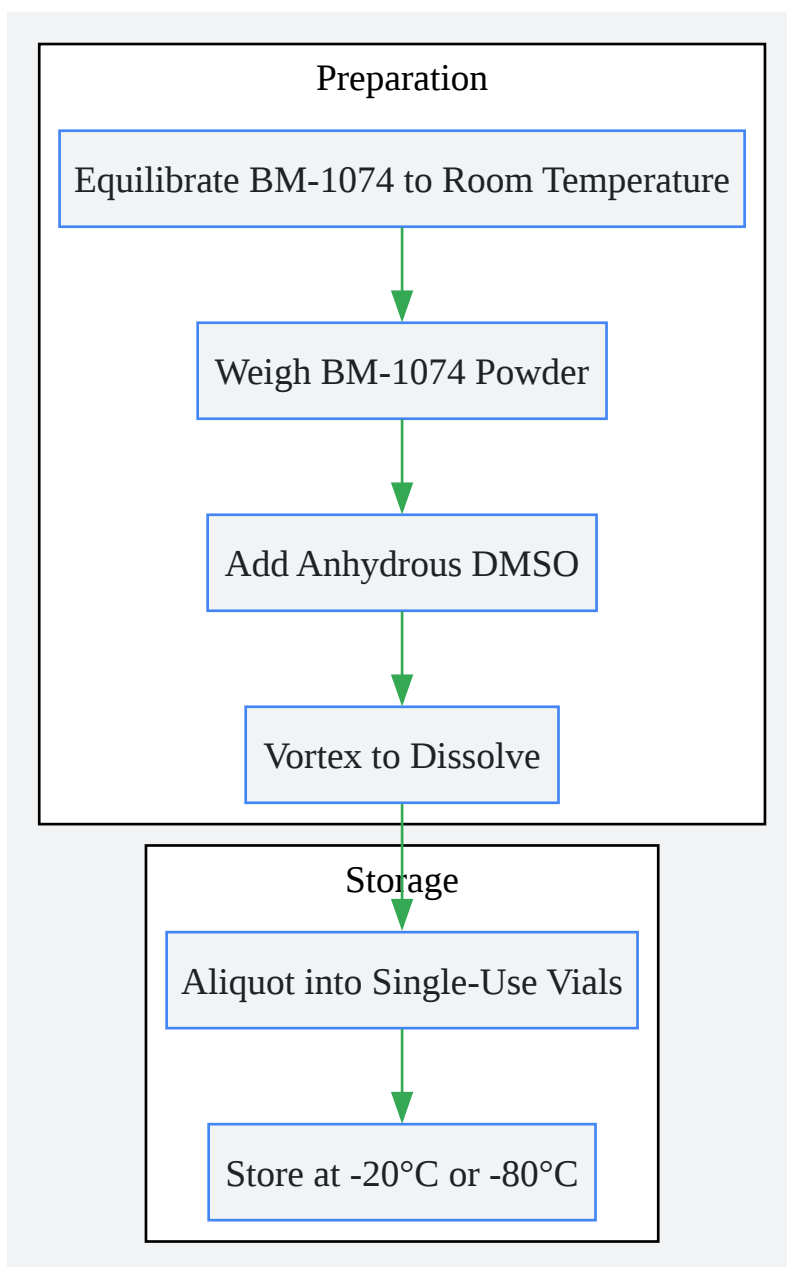
Storage Condition	Duration	Recommendation
Short-term	Days to Weeks	0 - 4°C
Long-term	Months to Years	-20°C or -80°C

Source:[5]

To minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes before long-term storage. Protect the solution from light by using amber vials or by wrapping the vials in aluminum foil.

Visualization of Experimental Workflow

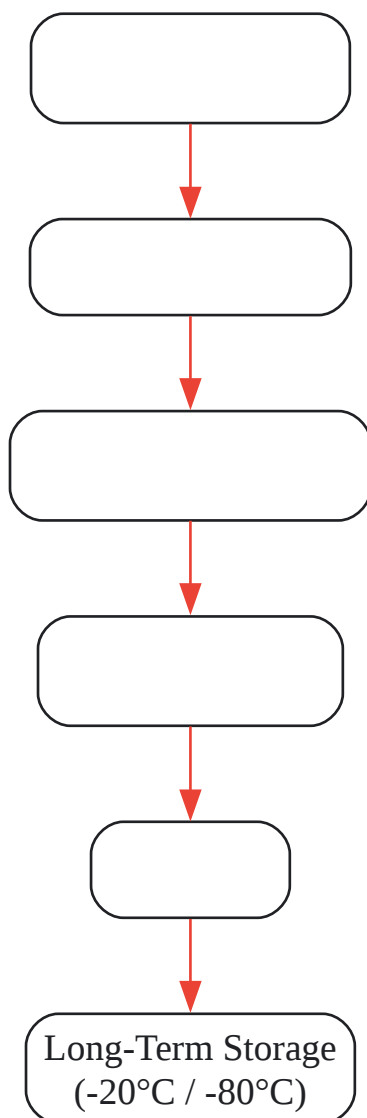
The following diagram illustrates the key steps in the preparation of the **BM-1074** stock solution.



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Caption: Workflow for **BM-1074** Stock Solution Preparation.

The logical progression from material preparation to final storage is depicted in the following signaling pathway-style diagram.



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